

# Siponimod: A Comprehensive Technical Guide on its Molecular Structure and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Siponimod**, a selective sphingosine-1-phosphate (S1P) receptor modulator, is a significant therapeutic agent in the management of multiple sclerosis. This technical guide provides an indepth analysis of its molecular structure, chemical properties, and mechanism of action. It is designed to be a comprehensive resource for researchers, scientists, and professionals involved in drug development, offering detailed quantitative data, experimental methodologies, and visual representations of key biological pathways and experimental processes.

## **Molecular Structure and Chemical Properties**

**Siponimod**, with the IUPAC name 1-({4-[(1E)-1-({[4-cyclohexyl-3-(trifluoromethyl)phenyl]methoxy}imino)ethyl]-2-ethylphenyl}methyl)azetidine-3-carboxylic acid, is a synthetic organic compound.[1] Its chemical structure is characterized by a central phenyl ring substituted with an ethyl group and a side chain containing an oxime ether linkage, a cyclohexyl moiety, and a trifluoromethyl group. This intricate structure is crucial for its selective interaction with sphingosine-1-phosphate receptors.

Table 1: Physicochemical Properties of Siponimod



Property	Value	Reference
IUPAC Name	1-({4-[(1E)-1-({[4-cyclohexyl-3- (trifluoromethyl)phenyl]methox y}imino)ethyl]-2- ethylphenyl}methyl)azetidine- 3-carboxylic acid	[1]
CAS Number	1230487-00-9	[1]
Molecular Formula	C29H35F3N2O3	[1]
Molecular Weight	516.60 g/mol	[1]
Appearance	White to almost white powder	_
Melting Point	111-112 °C	_
Solubility	Soluble in DMSO and ethanol. Sparingly soluble in aqueous buffers.	_
pKa (Acidic)	3.28	_
pKa (Basic)	7.69	_

## **Mechanism of Action: A Dual-Acting Modulator**

**Siponimod** is a selective modulator of the sphingosine-1-phosphate (S1P) receptors, specifically targeting S1P receptor subtype 1 (S1P1) and subtype 5 (S1P5). Its mechanism of action is twofold, involving both peripheral and central nervous system (CNS) effects.

## **Peripheral Immune Modulation**

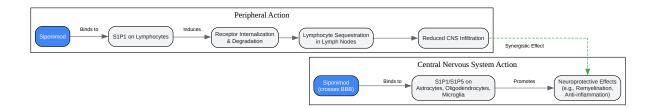
In the periphery, **siponimod** acts as a functional antagonist of S1P1 receptors on lymphocytes. Binding of **siponimod** to S1P1 induces the internalization and degradation of the receptor, thereby preventing lymphocytes from egressing from the lymph nodes. This sequestration of lymphocytes, particularly T cells and B cells, in the lymphoid organs reduces their circulation in the peripheral blood and subsequent infiltration into the CNS. This peripheral action is a key contributor to its anti-inflammatory effects in multiple sclerosis.



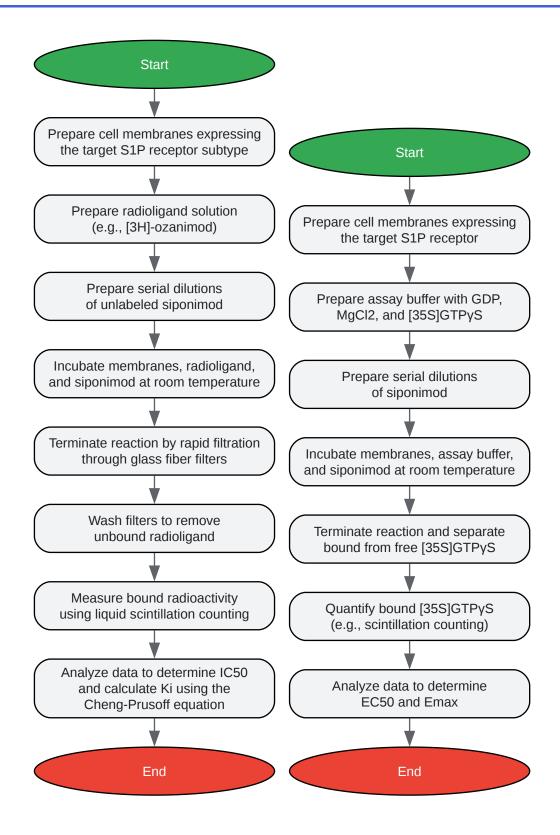
#### **Direct Central Nervous System Effects**

**Siponimod** can cross the blood-brain barrier and exert direct effects within the CNS. Within the CNS, it targets S1P1 and S1P5 receptors expressed on various neural cells, including astrocytes, oligodendrocytes, and microglia. Preclinical studies suggest that these interactions may lead to neuroprotective effects, such as promoting remyelination and attenuating neuroinflammation.









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